

Physical characteristics of 4-Ethoxypyrimidine-2-carbonitrile (melting point, boiling point)

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Compound of Interest

Compound Name: 4-Ethoxypyrimidine-2-carbonitrile

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Technical Guide: Physicochemical Characterization of Pyrimidine Carbonitriles

Audience: Researchers, scientists, and drug development professionals.

Core Focus: This guide addresses the physical characteristics of pyrimidine carbonitriles, with a specific focus on the methodologies for determining the melting and boiling points of compounds such as **4-Ethoxypyrimidine-2-carbonitrile**. Due to the limited availability of specific experimental data for **4-Ethoxypyrimidine-2-carbonitrile** in publicly accessible literature, this document will focus on the established protocols for characterizing analogous compounds and provide a general framework for analysis.

Introduction to Pyrimidine Carbonitriles

Pyrimidine carbonitriles are a class of heterocyclic organic compounds that incorporate a pyrimidine ring substituted with a nitrile group. These structures are of significant interest in medicinal chemistry and drug development due to their presence in various biologically active molecules. The physicochemical properties of these compounds, such as melting and boiling points, are critical parameters that influence their synthesis, purification, formulation, and pharmacokinetic profiles.

The specific compound, **4-Ethoxypyrimidine-2-carbonitrile**, belongs to this class. While specific experimental values for its melting and boiling points are not readily available in the

cited literature, the following sections will detail the standard experimental procedures used to determine these crucial physical constants.

Physical Characteristics of Pyrimidine Derivatives

The melting and boiling points of pyrimidine derivatives are influenced by factors such as molecular weight, intermolecular forces (like dipole-dipole interactions and van der Waals forces), and the nature of the substituents on the pyrimidine ring. For instance, the presence of polar groups can lead to higher melting and boiling points.

For context, a related compound, 2-Cyanopyrimidine, is a solid with a melting point range of 40-44 °C[1]. Another related molecule, 2-Ethoxy-4,6-difluoropyrimidine, has a predicted boiling point of 207.487 °C at 760 mmHg[2]. These values for related structures can offer an estimation range for **4-Ethoxypyrimidine-2-carbonitrile**, though experimental verification is essential.

Data Presentation

As specific experimental data for **4-Ethoxypyrimidine-2-carbonitrile** is not available, a comparative table of related pyrimidine derivatives is presented below to provide context.

Compound Name	CAS Number	Melting Point (°C)	Boiling Point (°C)
2-Cyanopyrimidine	14080-23-0	40-44	Not available
2-Ethoxy-4,6-difluoropyrimidine	166524-65-8	Not available	207.487 (Predicted)
4-Chloropyrimidine-2-carbonitrile	898044-48-9	Not available	Not available
4,6-Dichloropyrimidine-2-carbonitrile	1451391-83-5	Not available	Not available

Note: The data for the target compound is not available in the searched literature. The provided data is for structurally related compounds to give a general idea of the expected physical state and properties.

Experimental Protocols for Physical Characterization

The determination of melting and boiling points is a fundamental aspect of compound characterization. The following are detailed methodologies for these experiments.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Melting Point Method

- **Sample Preparation:** A small amount of the dry, crystalline sample is packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor.
- **Heating:** The sample is heated at a steady, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is the melting point of the substance.
- **Purity Indication:** A sharp melting point range (0.5-1 °C) is indicative of a pure compound, while a broad range suggests the presence of impurities.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.

Methodology: Micro Boiling Point Determination (Siwoloboff Method)

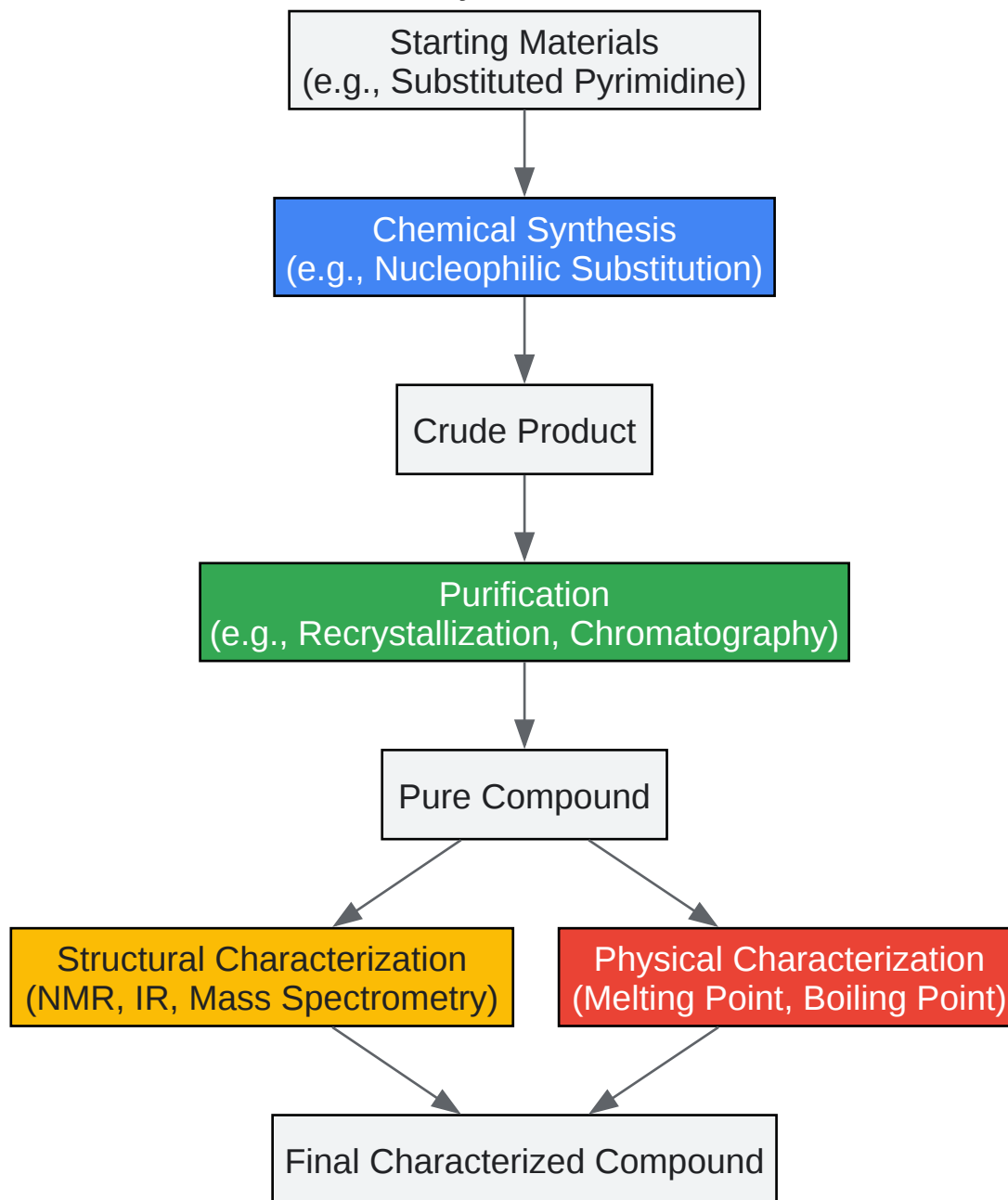
This method is suitable for small quantities of a liquid.

- **Sample Preparation:** A small amount of the liquid sample (a few drops) is placed in a small test tube (fusion tube).
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed inside the fusion tube with its open end submerged in the liquid.
- **Apparatus Setup:** The fusion tube is attached to a thermometer and heated in a heating bath (e.g., an oil bath or a heating block).
- **Heating and Observation:** The bath is heated slowly. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- **Recording the Boiling Point:** The heating is stopped, and the bath is allowed to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point. This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.

Logical Workflow for Compound Synthesis and Characterization

The following diagram illustrates a general workflow for the synthesis and subsequent characterization of a novel pyrimidine derivative like **4-Ethoxypyrimidine-2-carbonitrile**.

General Workflow for Synthesis and Characterization



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Caption: A generalized workflow for the synthesis and characterization of a chemical compound.

This guide provides a foundational understanding of the physical characterization of pyrimidine carbonitriles for researchers and professionals in drug development. While specific data for **4-Ethoxypyrimidine-2-carbonitrile** remains elusive in the public domain, the outlined

experimental protocols and the comparative data for related compounds offer a robust framework for its empirical investigation.

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